

An In-depth Technical Guide to N-tert-Butylmaleimide: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N-tert-Butylmaleimide*

Cat. No.: *B1268926*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-tert-Butylmaleimide is a versatile organic compound characterized by a maleimide ring substituted with a tert-butyl group on the nitrogen atom. This bulky alkyl group significantly influences the compound's physical and chemical properties, including its solubility and reactivity. As a Michael acceptor, **N-tert-Butylmaleimide** readily participates in conjugate addition reactions, particularly with thiols, making it a valuable reagent in organic synthesis and bioconjugation. Its applications span from polymer chemistry to the development of covalent probes for chemical proteomics, enabling the study of protein function and drug-target engagement. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **N-tert-Butylmaleimide**, complete with experimental protocols and mechanistic diagrams to support its use in research and development.

Chemical Structure and Identification

N-tert-Butylmaleimide is structurally defined by a five-membered dicarboximide ring containing a carbon-carbon double bond, with a tert-butyl group attached to the nitrogen atom.

Systematic Name: 1-(tert-Butyl)-1H-pyrrole-2,5-dione[1] Common Name: **N-tert-Butylmaleimide** CAS Number: 4144-22-3[1][2] Molecular Formula: C₈H₁₁NO₂[1][2]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-(tert-butyl)pyrrole-2,5-dione[1]
InChI	InChI=1S/C8H11NO2/c1-8(2,3)9-6(10)4-5-7(9)11/h4-5H,1-3H3[2]
InChIKey	YEKDUBMGZZTUDY-UHFFFAOYSA-N[3]
SMILES	<chem>CC(C)(C)N1C(=O)C=CC1=O</chem> [2]
PubChem CID	643190[1]

Physicochemical Properties

The physical and chemical properties of **N-tert-Butylmaleimide** are summarized in the tables below. The presence of the bulky tert-butyl group and the polar maleimide ring imparts a unique combination of characteristics to the molecule.

Table 2: Physical Properties

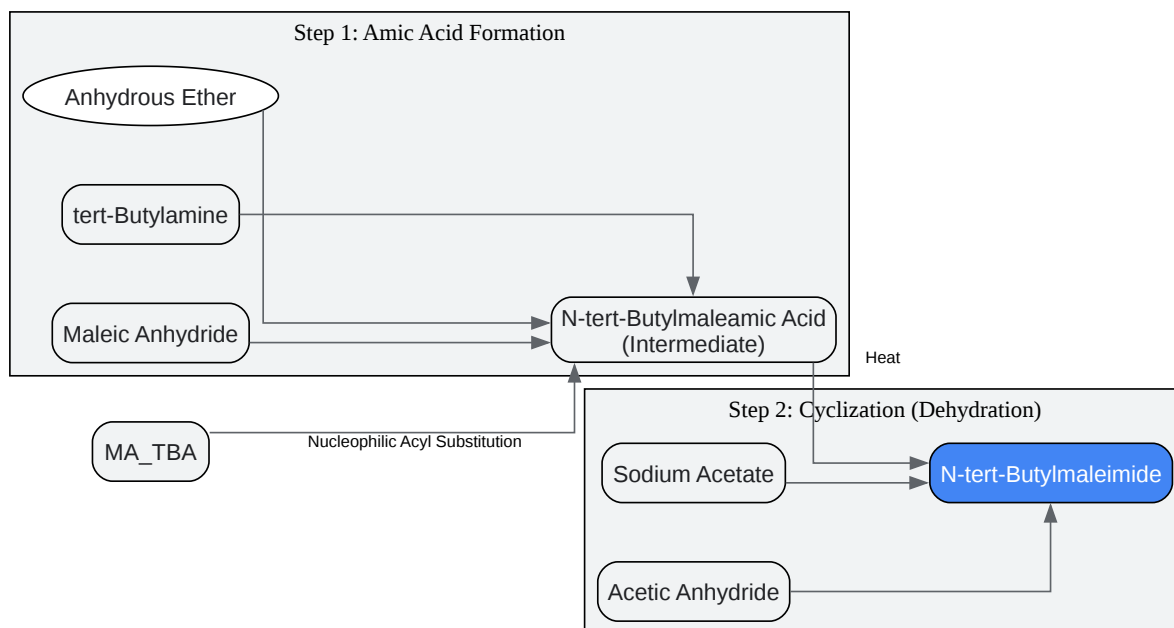
Property	Value	Reference(s)
Molecular Weight	153.18 g/mol	[3]
Appearance	White to off-white crystalline solid or colorless liquid	[2]
Melting Point	62-64 °C	
Boiling Point	189 °C (lit.)	[3]
Density	1.059 g/mL at 25 °C (lit.)	[3]
Refractive Index (n _{20/D})	1.477 (lit.)	[3]
Flash Point	80 °C (closed cup)	[3]
Solubility	Soluble in organic solvents like acetone and dichloromethane; limited solubility in water.	[2]

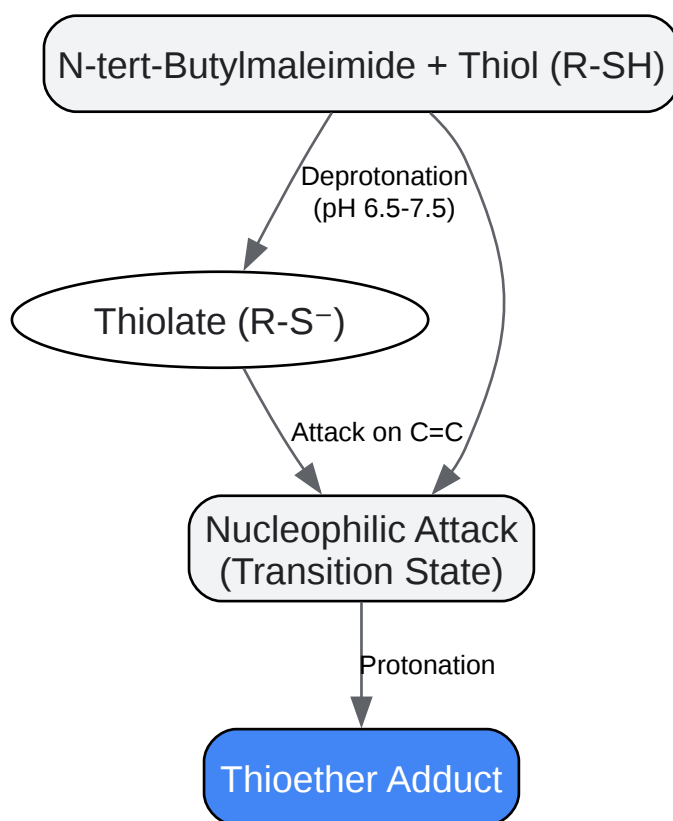
Table 3: Chemical and Spectroscopic Properties

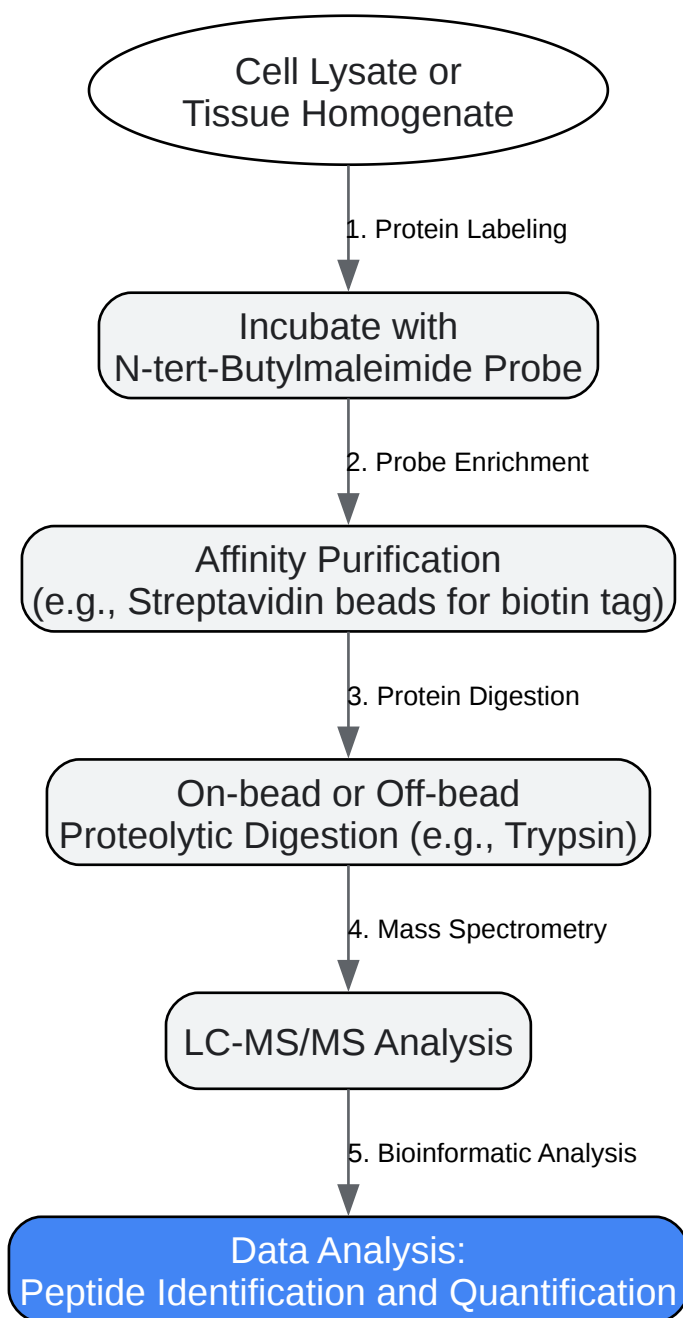
Property	Description
Reactivity	Acts as an electrophile in Michael addition reactions due to the electron-deficient double bond in the maleimide ring. [2]
Stability	Stable under normal conditions, but reactive towards nucleophiles. [2]
^1H NMR (500 MHz, CDCl_3)	δ (ppm): 6.61 (s, 2H, $\text{CH}=\text{CH}$), 1.45 (s, 9H, $\text{C}(\text{CH}_3)_3$)
^{13}C NMR (125 MHz, CDCl_3)	δ (ppm): 171.0 ($\text{C}=\text{O}$), 134.0 ($\text{CH}=\text{CH}$), 57.0 ($\text{C}(\text{CH}_3)_3$), 28.0 ($\text{C}(\text{CH}_3)_3$)
IR Spectroscopy	Characteristic absorption bands for $\text{C}=\text{O}$ stretching (around 1700 cm^{-1}), $\text{C}=\text{C}$ stretching, and $\text{C}-\text{N}$ stretching.
Mass Spectrometry	Molecular ion peak (M^+) expected at m/z 153. Fragmentation may involve loss of the tert-butyl group.

Synthesis of N-tert-Butylmaleimide

N-tert-Butylmaleimide is typically synthesized in a two-step process starting from maleic anhydride and tert-butylamine. The first step involves the formation of N-tert-butylmaleamic acid, which is subsequently cyclized via dehydration to yield the final product.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-tert-Butylmaleimide | C₈H₁₁NO₂ | CID 643190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 4144-22-3: N-tert-butylmaleimide | CymitQuimica [cymitquimica.com]
- 3. N - 叔丁基马来酰亚胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-tert-Butylmaleimide: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268926#n-tert-butylmaleimide-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com